

A Guide to the Analytical Characterization of Tetracos-7-ene

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Compound of Interest

Compound Name: Tetracos-7-ene

Cat. No.: B15416594

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Introduction

Tetracos-7-ene is a long-chain alkene that may be of interest to researchers in various fields, including chemical ecology and drug development. While a formal inter-laboratory study on the analysis of **tetracos-7-ene** is not readily available in the public domain, this guide provides a summary of available analytical data and methodologies to aid researchers in its characterization. The information presented here is compiled from established chemical databases and scientific literature.

Physicochemical Properties

A summary of the key physicochemical properties of tetracosene is provided in Table 1. These properties are essential for developing and validating analytical methods.

Table 1: Physicochemical Properties of Tetracosene

| Property | Value | Source |
|---------------------|---------------------------------|---------------------|
| Molecular Formula | C ₂₄ H ₄₈ | PubChem[1], NIST[2] |
| Molecular Weight | 336.6 g/mol | PubChem[1] |
| CAS Registry Number | 10192-32-2 (for 1-Tetracosene) | NIST[2] |

Chromatographic Analysis

Gas chromatography (GC) is a common technique for the analysis of volatile and semi-volatile compounds like tetracosene. The retention index is a key parameter for compound identification in GC.

Experimental Protocol: Gas Chromatography-Mass Spectrometry (GC-MS)

While specific inter-laboratory protocols for **tetracos-7-ene** are not available, a general GC-MS methodology for the analysis of long-chain alkenes would typically involve:

- Sample Preparation: Dissolving the sample in a suitable organic solvent (e.g., hexane, dichloromethane).
- Injection: Injecting a small volume (e.g., 1 μL) of the sample into the GC inlet, often in splitless or split mode.
- Gas Chromatograph:
 - Column: A non-polar capillary column (e.g., DB-5ms, HP-5ms) is typically used for hydrocarbon analysis.
 - Carrier Gas: Helium or hydrogen at a constant flow rate.
 - Oven Temperature Program: A temperature ramp is employed to ensure the elution of compounds with a wide range of boiling points. For example, an initial temperature of 50°C held for 2 minutes, followed by a ramp of 10°C/min to 300°C, held for 10 minutes.
- Mass Spectrometer:
 - Ionization: Electron Ionization (EI) at 70 eV is standard.
 - Mass Analyzer: A quadrupole or time-of-flight (TOF) analyzer.
 - Data Acquisition: Scanning a mass range (e.g., m/z 40-500) to obtain full scan mass spectra.

Kovats Retention Index

The Kovats retention index is a normalized measure of retention time in gas chromatography, which helps in the identification of compounds by comparing their retention behavior to that of n-alkanes. The NIST Mass Spectrometry Data Center provides semi-standard non-polar Kovats retention index values for 1-tetracosene, which can serve as a reference point.^[1]

Table 2: Kovats Retention Indices for 1-Tetracosene (Semi-standard non-polar column)

| Reported Values |
|--|
| 2390.2, 2396, 2394, 2395, 2396, 2378, 2395, 2392.1, 2394, 2391 |

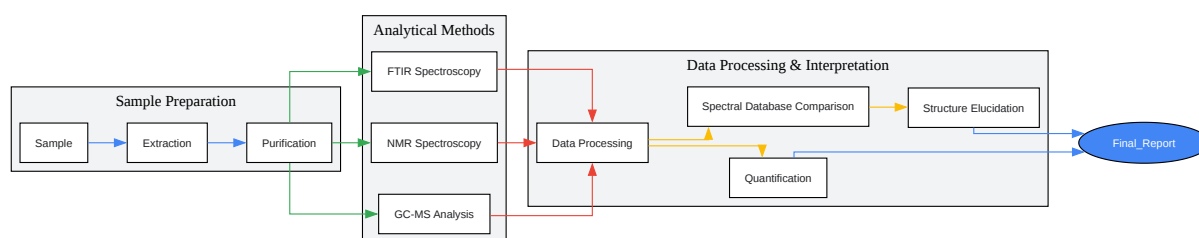
Source: NIST Mass Spectrometry Data Center^[1]

Mass Spectrometry

Mass spectrometry (MS), particularly when coupled with gas chromatography (GC-MS), is a powerful tool for the identification and quantification of tetracosene. The electron ionization (EI) mass spectrum of a compound provides a fragmentation pattern that can be used as a fingerprint for identification. While a specific mass spectrum for **tetracos-7-ene** was not found, the NIST WebBook provides mass spectral data for the isomeric 1-tetracosene and the saturated analogue, tetracosane.^{[2][3]}

Workflow for Analysis

The general workflow for the analysis of a compound like **tetracos-7-ene** in a research setting is depicted in the following diagram.



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Caption: General workflow for the analysis of **tetracos-7-ene**.

Conclusion

This guide provides a starting point for researchers working with **tetracos-7-ene**. While a dedicated inter-laboratory study is not currently available, the data from established sources and the general analytical protocols described here can facilitate the development of robust and reliable analytical methods for the identification and quantification of this compound. For definitive identification, comparison with a certified reference standard is always recommended.

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References

- 1. 1-Tetracosene | C₂₄H₄₈ | CID 82436 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 1-Tetracosene [webbook.nist.gov]
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